

Application Notes and Protocols for 4'-Bromo-4-biphenylboronic Acid

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Compound of Interest

Compound Name: 4'-Bromo-4-biphenylboronic Acid

Cat. No.: B1274311

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the handling, storage, and utilization of **4'-Bromo-4-biphenylboronic acid**, a key building block in organic synthesis, particularly for the development of pharmaceutical intermediates and advanced materials.

Chemical and Physical Properties

4'-Bromo-4-biphenylboronic acid is a bifunctional organic compound featuring a biphenyl core with a bromine atom and a boronic acid group. This structure makes it an excellent substrate for cross-coupling reactions.

Table 1: Physical and Chemical Properties of **4'-Bromo-4-biphenylboronic Acid**

Property	Value	Reference
CAS Number	480996-05-2	[1][2]
Molecular Formula	C ₁₂ H ₁₀ BBrO ₂	[1]
Molecular Weight	276.92 g/mol	[1][3]
Appearance	White to off-white or pale-yellow powder/crystals	-
Melting Point	284-289 °C	[4]
Boiling Point	430.3 °C at 760 mmHg	[3]
Density	1.5 ± 0.1 g/cm ³	[3]
Solubility	Insoluble in water. Soluble in many organic solvents.	[5]

Note: Some commercial products may contain varying amounts of the corresponding anhydride.

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity and reactivity of **4'-Bromo-4-biphenylboronic acid**.

Personal Protective Equipment (PPE)

When handling this compound, it is essential to use appropriate personal protective equipment to minimize exposure and ensure safety.

Table 2: Recommended Personal Protective Equipment

Equipment	Specification
Eye Protection	Chemical safety goggles or face shield
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust is generated, use a NIOSH-approved respirator.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes

Storage Conditions

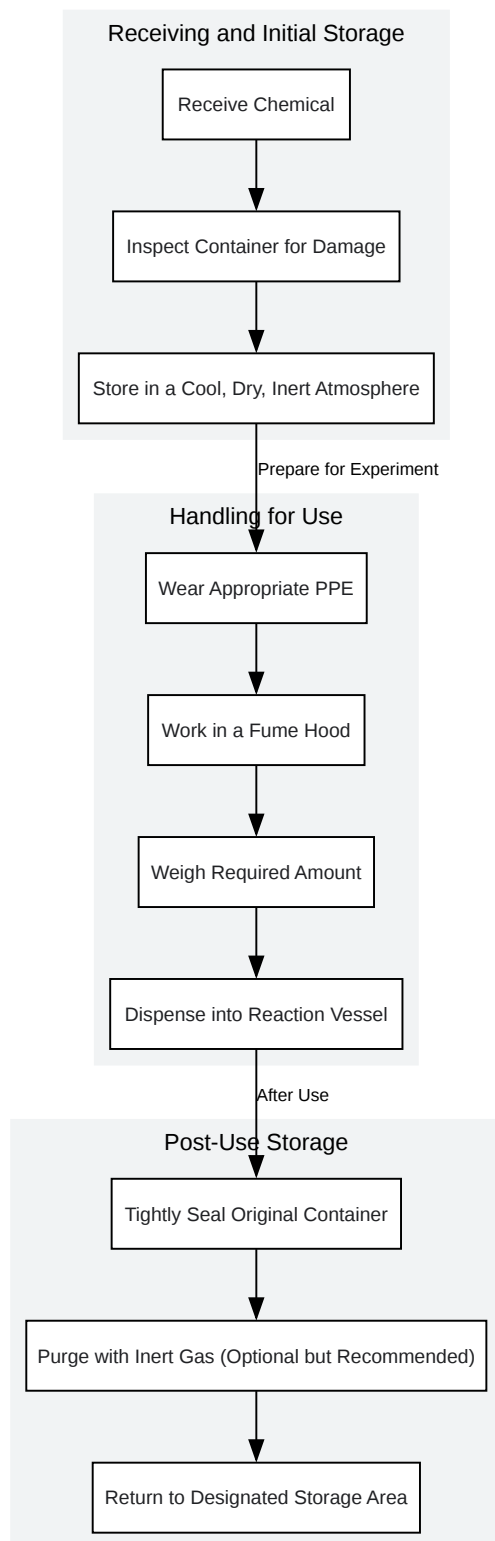
To ensure the long-term stability of **4'-Bromo-4-biphenylboronic acid**, it should be stored under the following conditions:

Table 3: Recommended Storage Conditions

Condition	Recommendation
Temperature	Store in a cool, dry place. Some suppliers recommend refrigeration (2-8 °C).
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and air.
Container	Keep in a tightly sealed, light-resistant container.
Incompatible Materials	Strong oxidizing agents, strong bases, and moisture.

The following diagram outlines the recommended logical workflow for handling and storing **4'-Bromo-4-biphenylboronic acid**.

Handling and Storage Workflow

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Caption: Logical workflow for the safe handling and storage of **4'-Bromo-4-biphenylboronic acid**.

Applications in Organic Synthesis

4'-Bromo-4-biphenylboronic acid is a versatile reagent primarily used in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a powerful tool for the formation of carbon-carbon bonds, enabling the synthesis of complex biaryl structures that are common in pharmaceuticals and organic electronic materials.

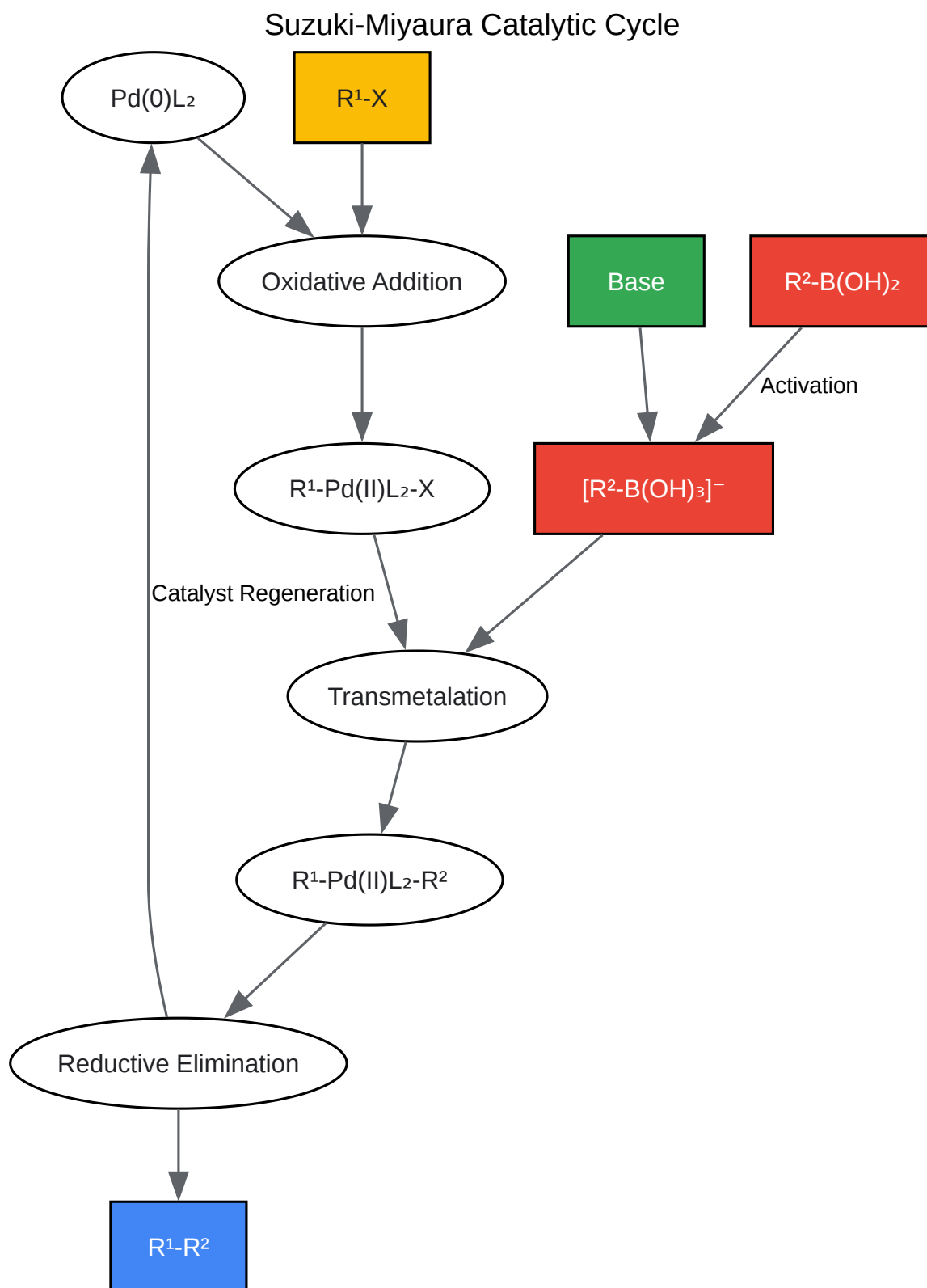
Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling involves the reaction of an organoboron compound with an organohalide in the presence of a palladium catalyst and a base. **4'-Bromo-4-biphenylboronic acid** serves as the organoboron partner, allowing for the introduction of the 4-bromobiphenyl moiety.

Table 4: Typical Reaction Components for Suzuki-Miyaura Coupling

Component	Example	Typical Molar Equivalents
Aryl Halide	4-Iodoanisole, Aryl Bromides, Aryl Chlorides	1.0
Boronic Acid	4'-Bromo-4-biphenylboronic acid	1.1 - 1.5
Palladium Catalyst	Pd(PPh ₃) ₄ , Pd(OAc) ₂ , PdCl ₂ (dppf)	0.01 - 0.05 (1-5 mol%)
Base	K ₂ CO ₃ , K ₃ PO ₄ , Cs ₂ CO ₃ , Na ₂ CO ₃	2.0 - 3.0
Solvent	1,4-Dioxane, Toluene, Tetrahydrofuran (THF), Dimethylformamide (DMF) with water	-

The following diagram illustrates the catalytic cycle of the Suzuki-Miyaura coupling reaction.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Synthesis of a Biaryl Compound via Suzuki-Miyaura Coupling

This protocol details a general procedure for the Suzuki-Miyaura coupling of **4'-Bromo-4-biphenylboronic acid** with an aryl halide.

Materials:

- **4'-Bromo-4-biphenylboronic acid**
- Aryl halide (e.g., 4-iodoanisole)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., Potassium carbonate [K₂CO₃])
- Solvent (e.g., 1,4-Dioxane and water, 4:1 v/v)
- Round-bottom flask or reaction vial with a stir bar
- Reflux condenser
- Inert gas supply (Argon or Nitrogen)
- Standard laboratory glassware for workup and purification

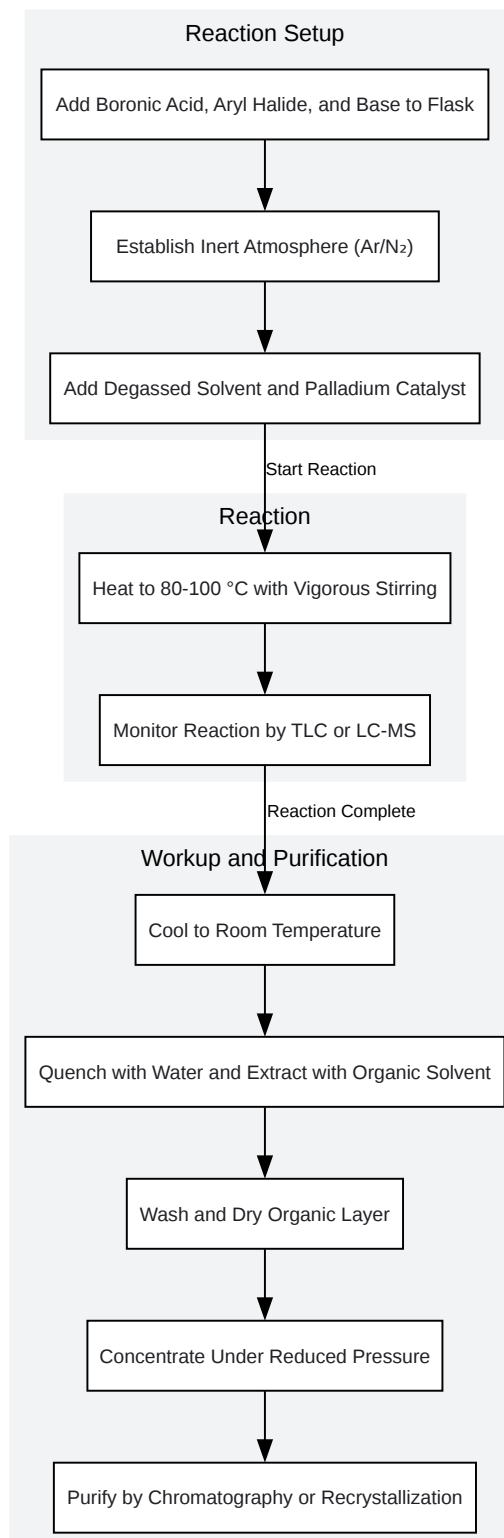
Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask containing a magnetic stir bar, add **4'-Bromo-4-biphenylboronic acid** (1.2 equivalents), the aryl halide (1.0 equivalent), and potassium carbonate (2.0 equivalents).
- **Inert Atmosphere:** Seal the flask with a septum and purge with an inert gas (argon or nitrogen) for 10-15 minutes.
- **Solvent and Catalyst Addition:** Under a positive pressure of the inert gas, add the degassed solvent mixture (1,4-dioxane/water). Then, add the palladium catalyst (e.g., 5 mol% Pd(PPh₃)₄).

- Reaction: Heat the reaction mixture to 80-100 °C with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 12-24 hours.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with ethyl acetate and water.
 - Transfer the mixture to a separatory funnel, separate the organic layer, and extract the aqueous layer twice with ethyl acetate.
 - Combine the organic layers and wash with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the desired biaryl compound.

The following diagram illustrates the general experimental workflow for this Suzuki-Miyaura coupling reaction.

Suzuki-Miyaura Experimental Workflow



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Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

Drug Development Applications

The biphenyl scaffold is a common structural motif in many active pharmaceutical ingredients (APIs). **4'-Bromo-4-biphenylboronic acid** is a valuable intermediate for the synthesis of drugs where a substituted biphenyl core is required. The bromine atom can be further functionalized, and the boronic acid allows for the key C-C bond formation. While specific examples directly citing the use of **4'-Bromo-4-biphenylboronic acid** in the synthesis of marketed drugs are not readily available in public literature, its utility is evident in the synthesis of analogs of drugs like Valsartan, where a biphenyl core is essential for biological activity.^[6]

Safety and Hazard Information

Table 5: GHS Hazard Statements

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

First Aid Measures:

- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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